

# A Technical Guide to the Holocene Paleoenvironmental Reconstruction of Sakhalin Island

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This technical guide provides an in-depth overview of the paleoenvironmental reconstruction of Sakhalin Island during the Holocene epoch. It synthesizes key findings from palynological, diatom, and sedimentological studies to offer a comprehensive understanding of the climatic and vegetational shifts that have shaped the island's ecosystems over the last ~11,700 years. This document is intended to serve as a valuable resource for researchers and scientists in environmental science, geology, and related fields.

## Holocene Climate and Vegetation Dynamics

The Holocene epoch on Sakhalin Island is characterized by significant climatic and environmental fluctuations, driving successional changes in vegetation. The early Holocene was generally marked by a colder and drier climate compared to the present, which transitioned into a warmer and more humid period during the mid-Holocene climatic optimum, followed by subsequent cooling and variations in moisture in the late Holocene.

## Early Holocene (c. 11,700 - 8,200 years BP)

Following the last glacial period, the early Holocene on Sakhalin was characterized by a gradual warming trend. In central-west Sakhalin, the Pre-Boreal period (around 12,000 years BP) saw the development of cold evergreen needle-leaf forests dominated by *Picea* (spruce)

and *Betula* (birch), alongside mixed forests of *Quercus* (oak) and *Abies* (fir) in other areas under a warming, moist climate.<sup>[1]</sup> In northern Sakhalin, the early Holocene was generally colder and drier than modern conditions, with vegetation dominated by larch (*Larix*) and birch forests with a shrub birch undergrowth.<sup>[2]</sup> A notable climatic optimum occurred in the early Holocene around 9350–9970 Cal. yr BP, leading to the development of a southern variety of middle Boreal vegetation.<sup>[3]</sup>

## Mid-Holocene (c. 8,200 - 4,200 years BP)

The mid-Holocene represents the thermal maximum on Sakhalin. Around 7800–8150 Cal. yr BP, broad-leaved forests began to expand in the southeast of the island.<sup>[3]</sup> This was followed by a more humid stage between 7300–7800 Cal. yr BP, indicated by an increase in spruce pollen.<sup>[3]</sup> In southern Sakhalin, the Atlantic Period was dominated by multi-species cool temperate broadleaved forests with a prevalence of oak and walnut.<sup>[4]</sup> However, this warm period was interrupted by a cold episode around 7,100–6,800 yr BP, which led to the development of fir/spruce forests.<sup>[4]</sup> In central Sakhalin, a shift from *Larix*-*Pinus* taiga to a *Picea*-dominated taiga occurred in the early Holocene, with the establishment of the present taiga around 6,000 yBP under climatic conditions similar to today.<sup>[2]</sup> The first significant warming of the mid-Holocene in Sakhalin is noted between 7200 and 6200 14C yr BP, with a maximum warming period between 5000 and 6000 14C yr BP.<sup>[2]</sup>

## Late Holocene (c. 4,200 years BP - Present)

The late Holocene was characterized by a series of climatic fluctuations, including cooling events and variations in humidity. A cooling period around 2750–2500 years ago was recorded in the south of Sakhalin, though it was considered insignificant.<sup>[5]</sup> A more pronounced cooling event occurred around 2900 years ago in the north of the island.<sup>[5]</sup> The late Holocene also experienced periods of increased cyclonic activity, leading to extreme floods.<sup>[6]</sup> Long periods with extreme floods were identified between 6470–5490 and 4300–3670 years ago.<sup>[6]</sup> The vegetation in the late Holocene saw an increased role of dark-needle pollen (48–75%) with a smaller contribution from broad-leaved trees like oak and elm, dating to between 200–600 Cal. yr BP.<sup>[3]</sup> Modern climate warming is reflected in the most recent peat-bog layers by a decrease in dark-needle vegetation and an increase in small-leaved and broad-leaved trees.<sup>[3]</sup>

## Quantitative Paleoenvironmental Data

The following tables summarize key quantitative data from various paleoenvironmental studies on Sakhalin Island during the Holocene.

Time Interval (Cal. yr BP)	Region	Key Vegetation Changes	Inferred Climate	Reference
9350–9970	Northern Sakhalin Coast	Spread of birch forests with some broad- leaved species (elm dominant).	Climatic optimum, early Holocene.	[3]
7800–8150	Southeast Sakhalin	Expansion of broad-leaved forests.	Beginning of a warmer period.	[3]
7300–7800	Southeast Sakhalin	Increased spruce ( <i>Picea</i> ) pollen, decline in walnut ( <i>Juglans</i> ) pollen.	More humid conditions.	[3]
7100–6800	Southern Sakhalin	Development of fir/spruce forests with broadleaved species.	Cold episode ("Kluchy").	[4]
6000	Central Sakhalin	Establishment of modern taiga.	Climate similar to present.	[2]
200–600	Southwest Sakhalin	Increased dark- needle pollen (48–75%), reduced broad- leaved trees (oak ≤5%, elm ≤2%).	Colder period.	[3]
Present	Southwest Sakhalin	Decreasing role of dark-needle vegetation, increasing small- leaved and broad-leaved trees.	Modern climate warming.	[3]

Table 1: Holocene Vegetation and Climate Periods in Sakhalin.

Event	Time Interval (yr BP)	Region	Description	Reference
Extreme Floods	6470–5490	Western Sakhalin	Period of active cyclogenesis and frequent extreme floods.	[6]
Extreme Floods	4300–3670	Western Sakhalin	Period of active cyclogenesis and frequent extreme floods.	[6]
Cooling Event	~2900	Northern Sakhalin	Short-term cooling.	[5]
Cooling Event	2750–2500	Southern Sakhalin	Insignificant cooling.	[5]

Table 2: Notable Late Holocene Climatic Events in Sakhalin.

## Experimental Protocols

The reconstruction of Sakhalin's paleoenvironment relies on the analysis of proxies preserved in sediment cores. The primary methods employed are pollen and diatom analysis.

### Pollen Analysis

Pollen analysis is a fundamental technique for reconstructing past vegetation and inferring climatic conditions.

#### Methodology:

- **Sample Preparation:** Sediment samples (typically 3-5 g) are subjected to conventional acid-alkali treatment to remove unwanted organic and inorganic materials.[7] This is followed by heavy liquid separation to concentrate the pollen grains.[7][8]

- Pollen Identification and Counting: Pollen grains are identified under a microscope using pollen atlases.[9] A minimum of 300 pollen grains and spores are typically counted for each sample to ensure statistical significance.[9]
- Data Analysis: The relative abundances of different pollen taxa are calculated, often grouped into arboreal pollen (AP) and non-arboreal pollen (NAP).[8] These percentages are then used to infer the composition of past vegetation. Pollen diagrams are created using software like TILIA to visualize the changes in pollen assemblages over time.[7]

## Diatom Analysis

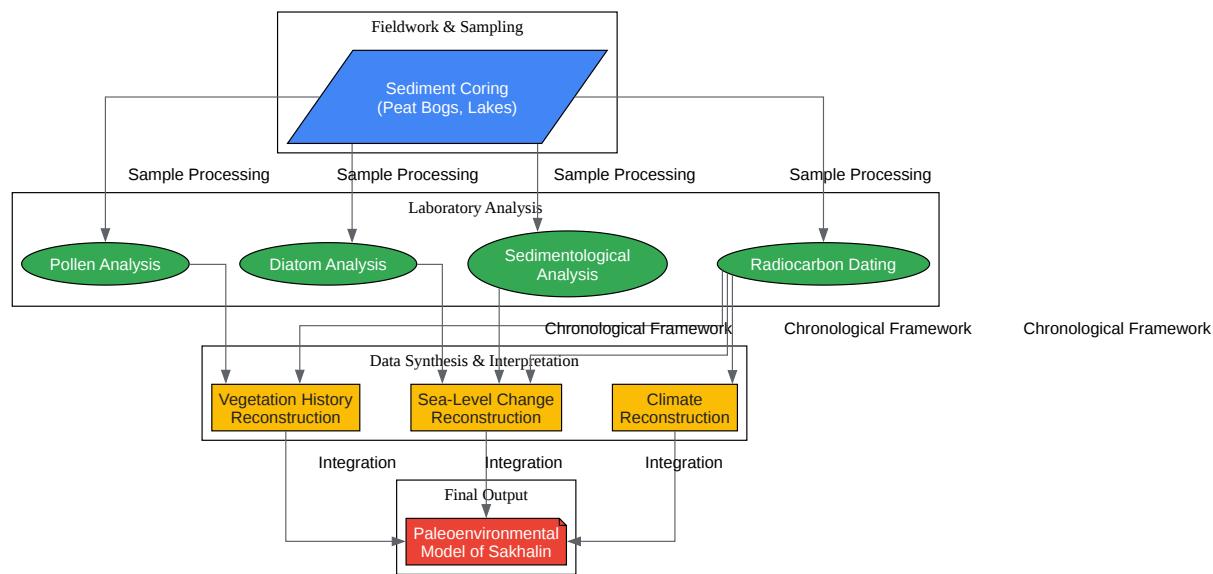
Diatom analysis provides insights into past aquatic environments, including salinity, pH, and nutrient levels.

Methodology:

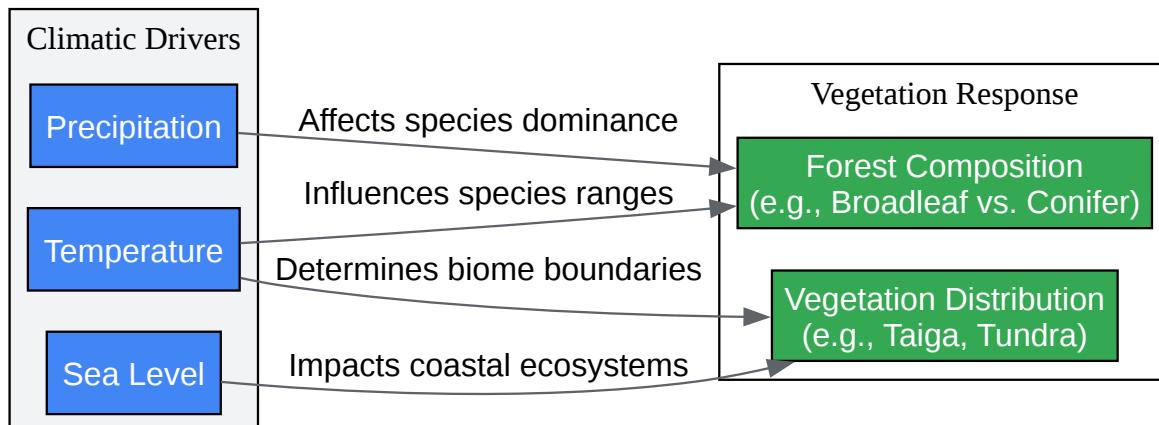
- Sample Preparation: Samples are treated with 30% hydrogen peroxide ( $H_2O_2$ ) and heated to 100°C to digest organic matter.[10] Clay minerals are removed through repeated decantation.[11]
- Slide Preparation and Analysis: A known volume of the cleaned sample is transferred onto a cover slip, dried, and mounted on a slide.[11] At least 300 diatom valves are identified and counted per slide using diatom atlases for species identification.[10]
- Ecological Interpretation: The identified diatom species are categorized based on their ecological preferences (e.g., marine, brackish, freshwater; planktonic, benthic).[12] Changes in the composition of diatom assemblages are used to reconstruct past environmental conditions of water bodies.

## Visualizations

The following diagrams illustrate key workflows and conceptual relationships in the paleoenvironmental reconstruction of Sakhalin.

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Caption: Workflow for Paleoenvironmental Reconstruction.



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Caption: Climate-Vegetation Interaction Model.

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